

# Lignosulfonic Acid, Sodium Salt in Mining: Application Notes and Protocols for Flotation

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## Compound of Interest

Compound Name: *Lignosulfonic acid, sodium salt*

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## Application Notes

**Lignosulfonic acid, sodium salt**, a byproduct of the sulfite pulping process, is a versatile and environmentally benign reagent in mining operations.<sup>[1]</sup> Its primary application is as a selective depressant and dispersant in froth flotation, a process for separating valuable minerals from gangue (unwanted rock).<sup>[2][3]</sup>

### Mechanism of Action:

Sodium lignosulfonate is a water-soluble polymer with a complex structure containing sulfonic acid, carboxylic acid, and phenolic hydroxyl groups. This chemical composition allows it to adsorb onto mineral surfaces through a combination of electrostatic and chemical interactions.<sup>[2][3]</sup>

- **As a Depressant:** By selectively adsorbing onto the surface of specific minerals, sodium lignosulfonate renders them hydrophilic (water-loving). This prevents the attachment of air bubbles, thereby depressing their flotation and allowing for the selective recovery of valuable minerals. The effectiveness of depression is influenced by factors such as pH, the presence of other ions, and the specific mineralogy of the ore.<sup>[2][3]</sup> For instance, in copper-molybdenum separation, it selectively depresses molybdenite, allowing chalcopyrite to be floated.<sup>[4][5]</sup> In the flotation of barite, it effectively depresses gangue minerals like calcite and fluorite.<sup>[6][7]</sup>

- **As a Dispersant:** In ores containing fine clay particles, sodium lignosulfonate acts as a dispersant. It imparts a negative charge to the clay particles, causing them to repel each other and preventing them from coating the surface of valuable minerals. This "slime coating" can otherwise hinder the attachment of collectors and air bubbles, leading to poor recovery.

#### Key Applications in Mineral Flotation:

- **Copper-Molybdenum Separation:** Sodium lignosulfonate is used as a depressant for molybdenite, enabling the selective flotation of chalcopyrite. This is a critical application as it offers a less toxic alternative to traditional reagents like sodium hydrosulfide.[\[4\]](#)
- **Lead-Zinc Separation:** It can be employed as a depressant for sphalerite (zinc sulfide) and pyrite (iron sulfide) during the flotation of galena (lead sulfide).[\[1\]](#)[\[2\]](#)
- **Barite Flotation:** Sodium lignosulfonate is effective in depressing calcite and fluorite, which are common gangue minerals in barite ores.[\[6\]](#)[\[7\]](#)
- **Clay-Rich Ores:** Its dispersant properties are valuable in processing ores with high clay content to improve the recovery of various minerals.

## Data Presentation

### Table 1: Flotation Recovery of Chalcopyrite and Molybdenite with Sodium Lignosulfonate (Na-LS) as a Depressant

| Na-LS Concentration (ppm) | Medium     | Chalcopyrite Recovery (%) | Molybdenite Recovery (%) | Reference |
|---------------------------|------------|---------------------------|--------------------------|-----------|
| 0                         | Freshwater | ~95                       | ~90                      | [4]       |
| 10                        | Freshwater | 67                        | ~20                      | [4]       |
| 20                        | Freshwater | ~65                       | ~15                      | [4]       |
| 30                        | Freshwater | ~63                       | ~12                      | [4]       |
| 40                        | Freshwater | ~60                       | ~10                      | [4]       |
| 50                        | Freshwater | ~58                       | ~8                       | [4]       |
| 0                         | Seawater   | ~95                       | ~85                      | [4]       |
| 10                        | Seawater   | 65                        | ~15                      | [4]       |
| 20                        | Seawater   | ~63                       | ~12                      | [4]       |
| 30                        | Seawater   | ~60                       | ~10                      | [4]       |
| 40                        | Seawater   | ~58                       | ~8                       | [4]       |
| 50                        | Seawater   | ~55                       | ~7                       | [4]       |

Conditions: pH 8, Collector: 25 ppm Potassium Amyl Xanthate (PAX), Frother: 15 ppm Methyl Isobutyl Carbinol (MIBC).

## Table 2: Flotation Recovery of Barite, Calcite, and Fluorite with Sodium Lignosulfonate (SL) as a Depressant

| SL Concentration (mg/L) | Barite Recovery (%) | Calcite Recovery (%) | Fluorite Recovery (%) | Reference |
|-------------------------|---------------------|----------------------|-----------------------|-----------|
| 0                       | >90                 | >90                  | >90                   | [6]       |
| 20                      | ~90                 | ~40                  | ~30                   | [6]       |
| 40                      | ~88                 | ~25                  | ~20                   | [6]       |
| 60                      | 85.1                | 5.3                  | 12.4                  | [6][7]    |
| 80                      | ~83                 | ~5                   | ~10                   | [6]       |
| 100                     | ~80                 | ~5                   | ~8                    | [6]       |

Conditions: pH 9.0.

**Table 3: Effect of Calcium Lignosulfonate (CLS) on Lead-Zinc Flotation**

| CLS Dosage (g/ton) | Lead (Pb) Grade Increase (%) | Lead (Pb) Recovery Decrease (%) | Zinc (Zn) Recovery Decrease in Pb Concentration (%) | Iron (Fe) Recovery Decrease in Pb Concentration (%) | Reference |
|--------------------|------------------------------|---------------------------------|---|---|-----------|
| 0-80               | 2.7                          | ~4                              | 6.3   | 2.3   | [2]       |

Note: This table summarizes the overall effect observed in the study. The feed contained 0.9% lead, 2.3% zinc, and 7.5% iron. Other reagents such as sodium cyanide, zinc sulfate, ethyl xanthate, and MIBC were kept constant.[2]

## Experimental Protocols

### Protocol 1: Microflotation for Chalcopyrite-Molybdenite Separation

Objective: To evaluate the effectiveness of sodium lignosulfonate as a selective depressant for molybdenite in a chalcopyrite-molybdenite system.

Materials and Equipment:

- Denver-type laboratory flotation cell (or similar)
- pH meter
- Magnetic stirrer
- Pure mineral samples (chalcopyrite and molybdenite), ground and screened
- Sodium Lignosulfonate (Na-LS) solution
- Potassium Amyl Xanthate (PAX) solution (collector)
- Methyl Isobutyl Carbinol (MIBC) (frother)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Deionized water or simulated seawater

Procedure:

- Prepare a mineral suspension by adding a known weight of the mineral sample to a specific volume of water in the flotation cell.
- Adjust the pulp pH to the desired value (e.g., pH 8) using HCl or NaOH while stirring.
- Add the desired concentration of the sodium lignosulfonate solution to the pulp and condition for a set period (e.g., 3 minutes).
- Add the collector (PAX) solution and condition for a further period (e.g., 3 minutes).
- Add the frother (MIBC) and condition for a final, shorter period (e.g., 1 minute).
- Initiate flotation by introducing air into the cell at a controlled flow rate.

- Collect the froth (concentrate) for a specified time (e.g., 5-10 minutes).
- Filter, dry, and weigh both the concentrate and the tailings.
- Analyze the concentrate and tailings for their elemental content (Cu and Mo) to calculate the recovery of each mineral.

## Protocol 2: Microflotation for Barite-Calcite-Fluorite Separation

Objective: To determine the selective depression effect of sodium lignosulfonate on calcite and fluorite during barite flotation.

Materials and Equipment:

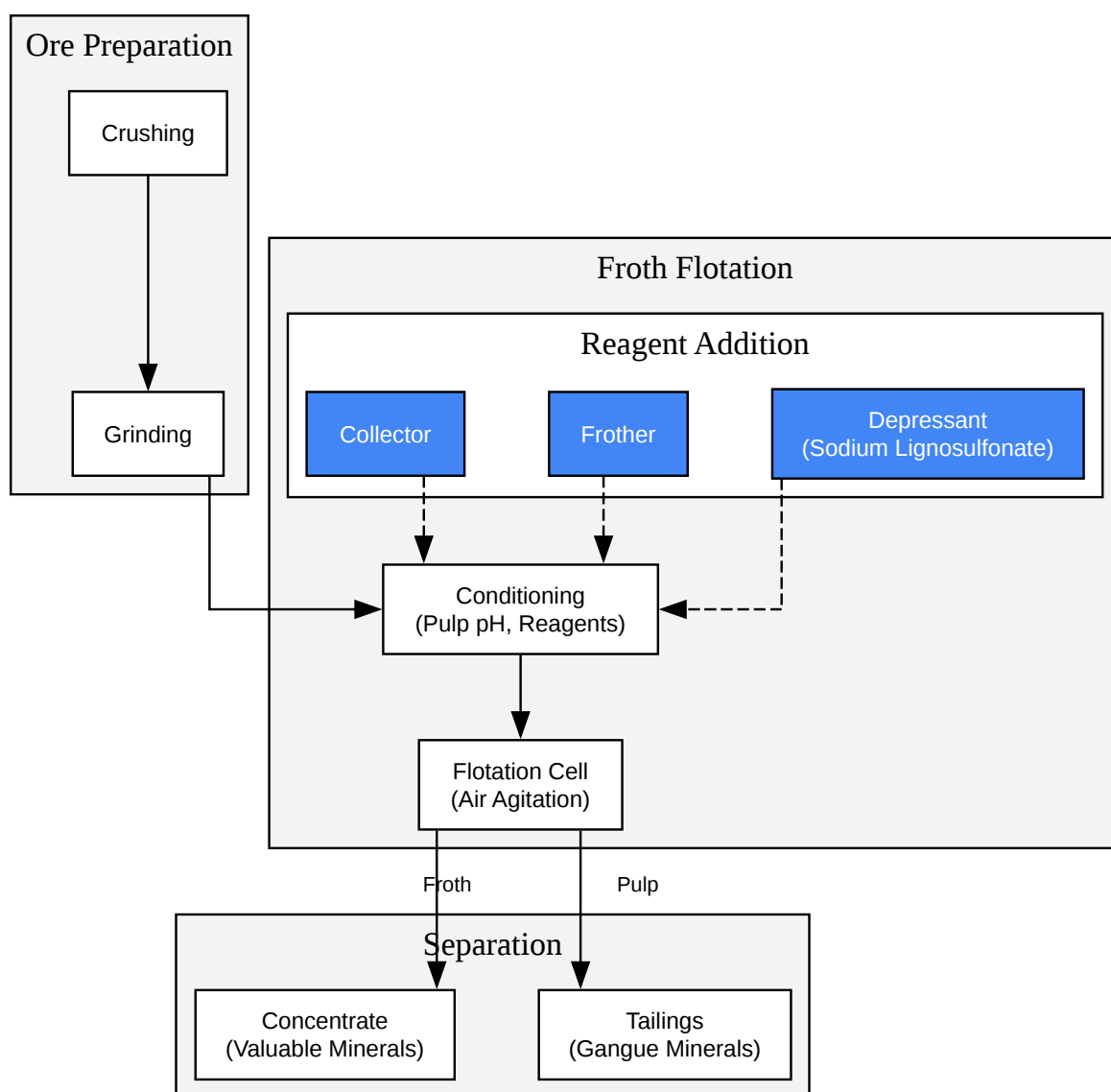
- Same as Protocol 1
- Pure mineral samples (barite, calcite, and fluorite)
- Sodium Lignosulfonate (SL) solution
- Collector solution (e.g., sodium oleate)
- pH adjustment reagents

Procedure:

- Prepare a mineral suspension of a single mineral (barite, calcite, or fluorite) in the flotation cell.
- Adjust the pulp pH to the desired value (e.g., pH 9.0).
- Add the specified concentration of the sodium lignosulfonate solution and condition for a set time.
- Add the collector solution and condition.
- Add a frother if necessary and condition.

- Perform flotation, collecting the concentrate and tailings.
- Calculate the recovery of the mineral.
- Repeat the experiment for each of the three minerals at various lignosulfonate concentrations and pH values to determine the optimal conditions for selective separation.

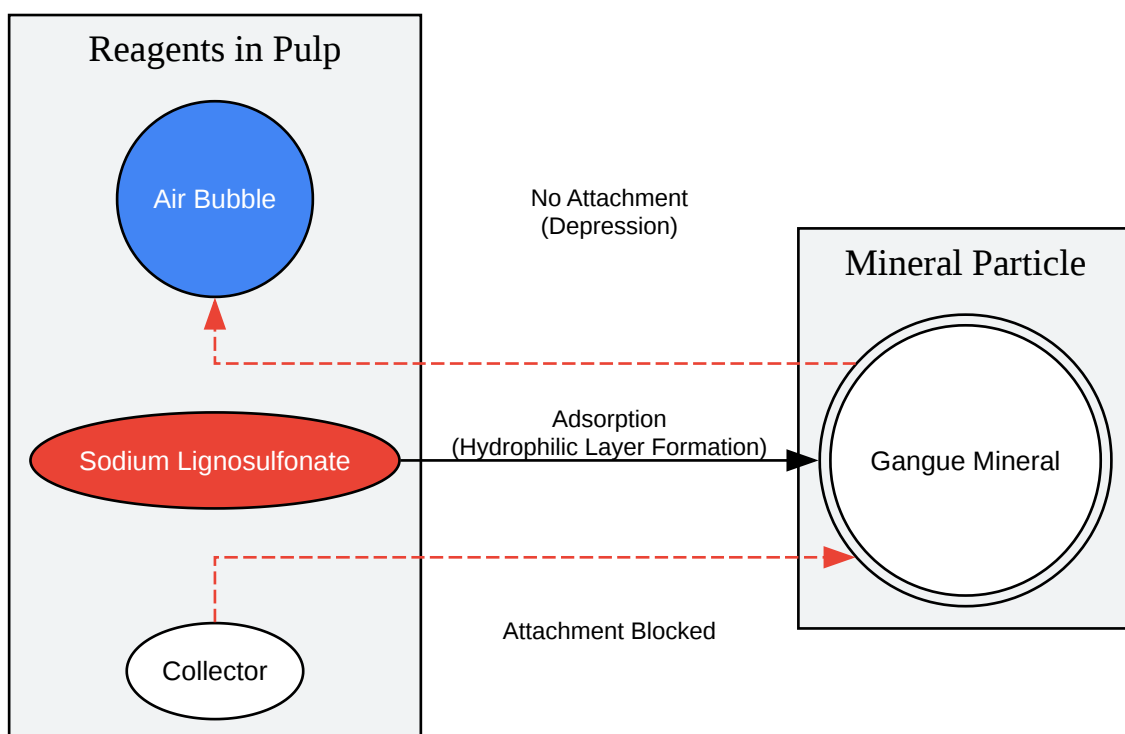
## Visualizations

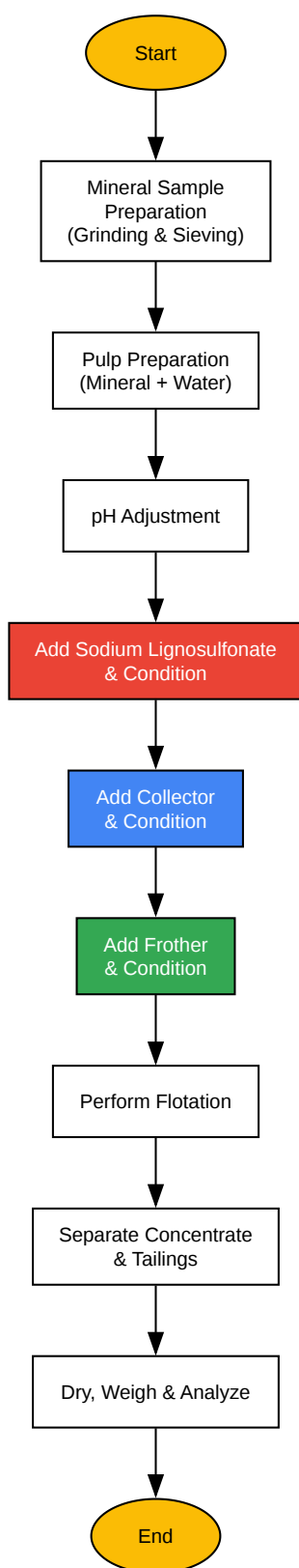


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Caption: General workflow of the froth flotation process in mining.







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